

CP-10447 chemical properties and CAS 843-93-6 data

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Compound of Interest

Compound Name: CP-10447

CAS No.: 843-93-6

Cat. No.: B125419

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Technical Monograph: CP-10447 (MTP Inhibitor)

CAS Registry Number: 843-93-6 Primary Classification: Microsomal Triglyceride Transfer Protein (MTP) Inhibitor Chemical Family: Quinazolinone Derivative (Methaqualone Analog)[1]
[2]

Part 1: Executive Summary & Identification[2]

CP-10447 is a small-molecule pharmacological agent primarily utilized in metabolic and cardiovascular research.[1][2] It functions as a potent inhibitor of the Microsomal Triglyceride Transfer Protein (MTP), a critical chaperone in the endoplasmic reticulum (ER) responsible for the assembly and secretion of apolipoprotein B (apoB)-containing lipoproteins (VLDL and chylomicrons).[1][2]

Unlike its structural analog methaqualone (a sedative-hypnotic), **CP-10447** lacks significant CNS activity and is engineered specifically to modulate lipid trafficking.[1][2] It is a vital tool for studying the pathophysiology of abetalipoproteinemia, hepatic steatosis, and atherosclerosis.
[1][2]

Chemical Identification Data

Parameter	Data
Common Name	CP-10447
CAS Registry Number	843-93-6
Chemical Formula	C ₁₆ H ₁₃ BrN ₂ O
Molecular Weight	329.19 g/mol
IUPAC Name	3-(4-bromophenyl)-2-methylquinazolin-4(3H)-one (Analogous structure)
Structural Class	Quinazolinone; Methaqualone derivative
Appearance	White to off-white solid powder
Solubility	Soluble in DMSO (>10 mg/mL), Ethanol; Insoluble in Water

Part 2: Physicochemical Profile

The physicochemical properties of **CP-10447** are dictated by its quinazolinone core, rendering it highly lipophilic and suitable for crossing cellular membranes to reach the ER lumen.[\[1\]](#)[\[2\]](#)

Key Properties Table[\[2\]](#)

Property	Value / Description	Experimental Context
Physical State	Solid Crystalline Powder	Stable at room temperature under desiccation.[1][2]
Lipophilicity (LogP)	~3.5 - 4.2 (Predicted)	High permeability; readily enters hepatocytes.[1][2]
pKa	~2.5 (Quinazolinone nitrogen)	Neutral at physiological pH (7.4).[1][2]
Solubility (DMSO)	≥ 20 mM	Standard stock solution concentration for bioassays.[1][2]
Solubility (Water)	Negligible	Requires organic co-solvent for aqueous buffers.[1][2]
Stability	Hydrolytically stable	Resistant to spontaneous hydrolysis in neutral media.[1][2]

Part 3: Mechanism of Action (Pharmacology)[1][2]

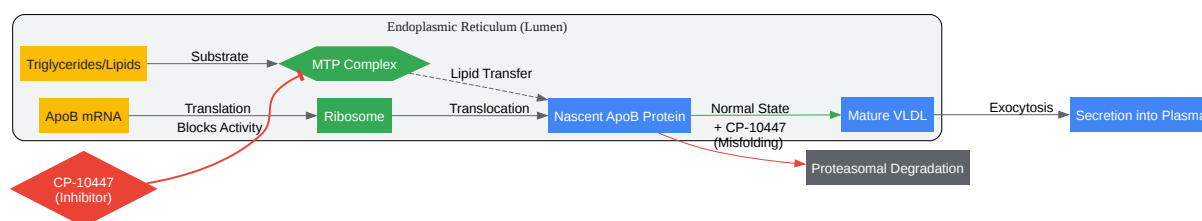
CP-10447 acts by directly binding to the large subunit of the Microsomal Triglyceride Transfer Protein (MTP) complex within the lumen of the endoplasmic reticulum.[1][2]

The Mechanistic Pathway[1][2]

- Normal Physiology: MTP transfers triglycerides and cholesteryl esters to nascent ApoB-100 (liver) or ApoB-48 (intestine) polypeptides as they are translated and translocated into the ER.[1][2] This "lipidation" prevents ApoB misfolding.[1][2]
- Inhibition by **CP-10447**: The compound blocks the lipid transfer activity of MTP.[1][2][3][4]
- Consequence: Without lipid loading, the nascent ApoB protein misfolds or "pauses" during translocation.[1][2]
- Degradation: The non-lipidated ApoB is targeted for ER-associated degradation (ERAD) via the ubiquitin-proteasome pathway, preventing the secretion of VLDL particles.[1][2]

Signaling & Workflow Diagram

The following diagram illustrates the specific blockade point of **CP-10447** in the VLDL assembly pathway.



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Caption: **CP-10447** inhibits MTP-mediated lipidation, forcing nascent ApoB toward proteasomal degradation rather than secretion.^{[1][2]}

Part 4: Experimental Protocols

Protocol A: Preparation of Stock Solutions

Objective: Create a stable, precipitation-free stock for cell culture use.

- Weighing: Accurately weigh 3.3 mg of **CP-10447** (MW: 329.19).
- Solubilization: Add 1.0 mL of sterile, anhydrous DMSO (Dimethyl Sulfoxide) to the vial.
- Vortexing: Vortex vigorously for 30 seconds until the powder is fully dissolved. This yields a 10 mM Stock Solution.^{[1][2]}

- Storage: Aliquot into light-protective amber vials (20-50 µL each) and store at -20°C. Avoid repeated freeze-thaw cycles.
- Usage: Dilute 1:1000 in culture media to achieve a final concentration of 10 µM (0.1% DMSO final).

Protocol B: In Vitro ApoB Secretion Assay (HepG2 Cells)

Objective: Validate MTP inhibition by measuring reduced ApoB secretion.

Materials:

- HepG2 human hepatoma cells.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Media: DMEM + 10% FBS.[\[1\]](#)[\[2\]](#)
- **CP-10447** Stock (10 mM).[\[1\]](#)[\[2\]](#)
- Radiolabel: [³⁵S]-Methionine/Cysteine.[\[1\]](#)[\[2\]](#)
- Lysis Buffer: PBS + 1% NP-40 + Protease Inhibitors.[\[1\]](#)[\[2\]](#)
- Anti-ApoB Antibody (Polyclonal).[\[1\]](#)[\[2\]](#)

Methodology:

- Seeding: Plate HepG2 cells in 6-well plates and grow to 70-80% confluence.
- Pre-treatment: Wash cells with PBS.[\[1\]](#)[\[2\]](#) Add Methionine/Cysteine-free media containing **CP-10447** (1.0 - 10 µM) or Vehicle (DMSO) for 1 hour.[\[1\]](#)[\[2\]](#)
- Pulse Labeling: Add [³⁵S]-Met/Cys (100 µCi/mL) to the media.[\[1\]](#)[\[2\]](#) Incubate for 2 hours at 37°C.
- Chase: Remove pulse media. Wash with PBS.[\[1\]](#)[\[2\]](#) Add complete media + excess cold Methionine (2 mM) + **CP-10447**. Incubate for 0, 1, 2, or 4 hours.
- Harvest: Collect media (supernatant) and lyse cells at each time point.

- Immunoprecipitation: Incubate lysates and media with anti-ApoB antibody overnight at 4°C. Capture with Protein A-Sepharose beads.[\[1\]](#)[\[2\]](#)
- Analysis: Elute proteins, resolve via SDS-PAGE (4-15% gradient gel), and visualize via autoradiography.
- Result Interpretation: **CP-10447** treated cells should show >80% reduction in media ApoB compared to control, with no significant change in cellular Albumin secretion (specificity control).[\[1\]](#)[\[2\]](#)

Part 5: Safety & Toxicology (MSDS Highlights)

Signal Word: WARNING

Hazard Class	Statement	Precaution
Acute Toxicity (Oral)	Harmful if swallowed. [1] [2]	Wash hands thoroughly after handling. [1] [2]
Skin Irritation	Causes skin irritation. [1] [2]	Wear protective gloves/lab coat. [1] [2]
Eye Irritation	Causes serious eye irritation. [1] [2]	Wear eye protection/face shield. [1] [2]
Target Organ	Liver (Hepatotoxicity potential). [1] [2]	Use in a fume hood; avoid dust inhalation. [1] [2]

Handling: **CP-10447** is a bioactive pharmacological inhibitor.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[4\]](#) Treat as a potential reproductive toxin and handle only within a certified chemical fume hood.[\[1\]](#)[\[2\]](#)

Part 6: References

- Jamil, H., et al. (1996). "An inhibitor of the lipid-transfer activity of MTP (Pfizer **CP-10447**) was added to the medium..."[\[1\]](#)[\[2\]](#) Proceedings of the National Academy of Sciences (PNAS).[\[1\]](#)[\[2\]](#)
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